

# Quizartinib concentration-QTc relationship analysis

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## Compound Focus: Quizartinib Dihydrochloride

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## Core Quantitative Relationship

The table below summarizes the model-predicted QTcF prolongation at the maximum steady-state concentration ( $C_{\sim\text{max,ss}\sim}$ ) for quizartinib maintenance doses, based on data from patients with newly diagnosed AML [1] [2].

Maintenance Daily Dose	Median $\Delta\text{QTcF}$ at $C_{\sim\text{max,ss}\sim}$	90% Confidence Interval
30 mg	18.4 ms	16.3 - 20.5 ms
60 mg	24.1 ms	21.4 - 26.6 ms

For context, in patients with relapsed/refractory AML, the predicted mean  $\Delta\text{QTcF}$  for a 60 mg/day dose was **21.1 ms** (90% CI: 18.3 - 23.6 ms) [3] [4].

## Experimental Protocol for Concentration-QTc Analysis

For researchers aiming to conduct a similar analysis, the following methodology details the standard approach used in the pivotal trials.

## 1. Data Collection and Population

- **Source:** Data from a phase 3, randomized, clinical trial (e.g., QuANTUM-First, NCT02668653) [2].
- **Population:** Patients with newly diagnosed FLT3-ITD-positive AML receiving quizartinib in combination with chemotherapy and as maintenance monotherapy [2].
- **Analysis Population:** All patients with at least one QTcF observation and a time-matched pharmacokinetic (PK) sample [2].

## 2. ECG and PK Sampling

- **ECG Measurements:** Obtain triplicate 12-lead ECG readings at each time point. Do not average them; use all replicates in the analysis [2].
- **QTc Calculation:** Automatically convert QT intervals to QTcF using the Fridericia formula:  $QTcF = QT / RR^{3/2}$ , where RR is the interval between two consecutive R waves [2] [5].
- **PK Sampling:** Collect blood samples for plasma concentration analysis at time points precisely matched to the ECG measurements [3].
- **Concentration Data:** Use observed plasma concentrations of quizartinib and its active metabolite, AC886, in the analysis [2].

## 3. Modeling and Analysis

- **Model Type:** Use non-linear mixed-effects modeling (NONMEM is standard). The relationship is best described by a **sigmoidal E~max~ model** [1] [2].
- **Base Model:** Test both linear and non-linear drug effect models. The final model should account for circadian variation in QTcF using an empirical function of clock time [1] [2].
- **Covariate Analysis:** Perform stepwise covariate model building to test the effect of intrinsic (e.g., age, sex) and extrinsic (e.g., hypokalemia, concomitant drugs) factors on baseline QTcF and the slope of the concentration-QTc relationship [1] [3].
- **Model Evaluation:** Use standard goodness-of-fit plots and predictive checks to validate the final model.

## 4. Simulation

- **Purpose:** Predict the  $\Delta QTcF$  at the C~max,ss~ for relevant dosing scenarios (e.g., 30 mg and 60 mg) [1].
- **Output:** Report the median predicted  $\Delta QTcF$  and its 90% confidence interval [1].

# Key Findings and Clinical Implications

- **Mechanism:** Quizartinib prolongs the QT interval primarily by inhibiting the slow delayed rectifier potassium current ( $I_{Ks}$ ), which is a less common mechanism compared to the  $I_{Kr}$  blockade caused by most other QT-prolonging drugs [3] [6].
- **Metabolite Impact:** The pharmacologically active metabolite AC886 also contributes to QTc prolongation. However, after accounting for the parent drug's effect, including AC886 concentration may not significantly improve the model [1] [3].
- **Significant Covariates:**
  - **Hypokalemia** (serum  $K^+ < 3.5$  mmol/L) was identified as a statistically significant covariate that increases the **baseline QTcF** [1] [3].
  - **Age** was a significant covariate for baseline QTcF in the newly diagnosed AML analysis [1].
  - **Non-Significant Covariates:** Sex, race, body weight, baseline QTcF, use of other QT-prolonging drugs, hypomagnesemia, and hypocalcemia did not show a significant impact on the **concentration- $\Delta$ QTcF relationship** itself [3] [4].

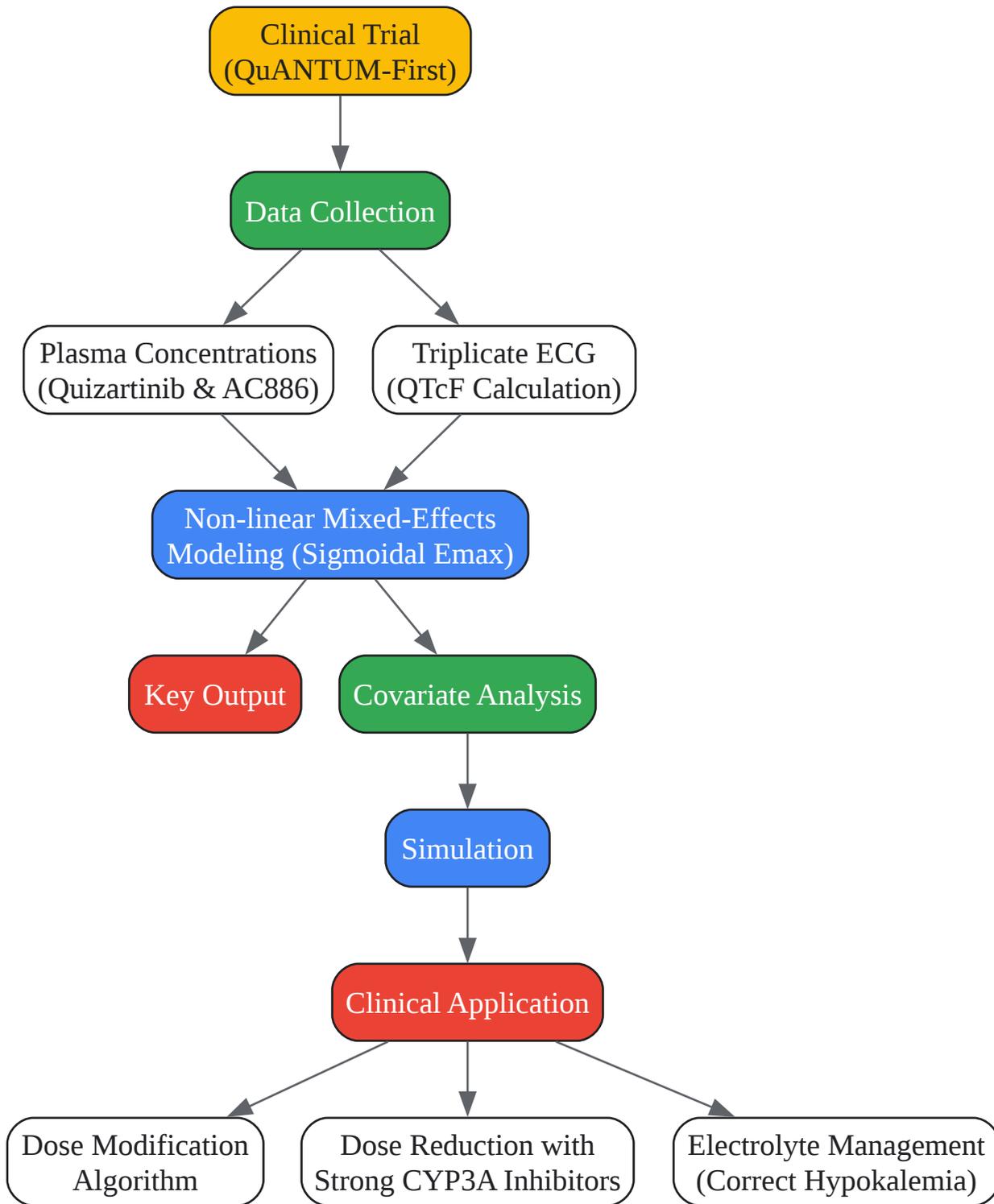
## Risk Management and Dosing Implications

The concentration-QTc analysis directly informs critical clinical safety measures.

- **Dose Modification:** The model-predicted  $\Delta$ QTcF supports the need for a dose-modification algorithm based on observed QTcF values during treatment [1] [6].
- **CYP3A Inhibitors:** Concomitant use of strong CYP3A inhibitors significantly increases quizartinib exposure. The model supports the clinical recommendation for a **dose reduction** in these patients to mitigate the risk of excessive QTc prolongation [1] [3] [6].
- **Electrolyte Management:** The identification of hypokalemia as a covariate reinforces the requirement to monitor and correct electrolyte deficiencies before and during therapy [2] [6].

## Experimental Workflow Diagram

The following diagram visualizes the key components of the analysis and their relationships, from data collection to clinical application.



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## References

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